

Dermcidin: A Technical Guide to its Antimicrobial and Antifungal Activity

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Compound of Interest

Compound Name: *Dermcidin*

Cat. No.: *B1150715*

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Introduction

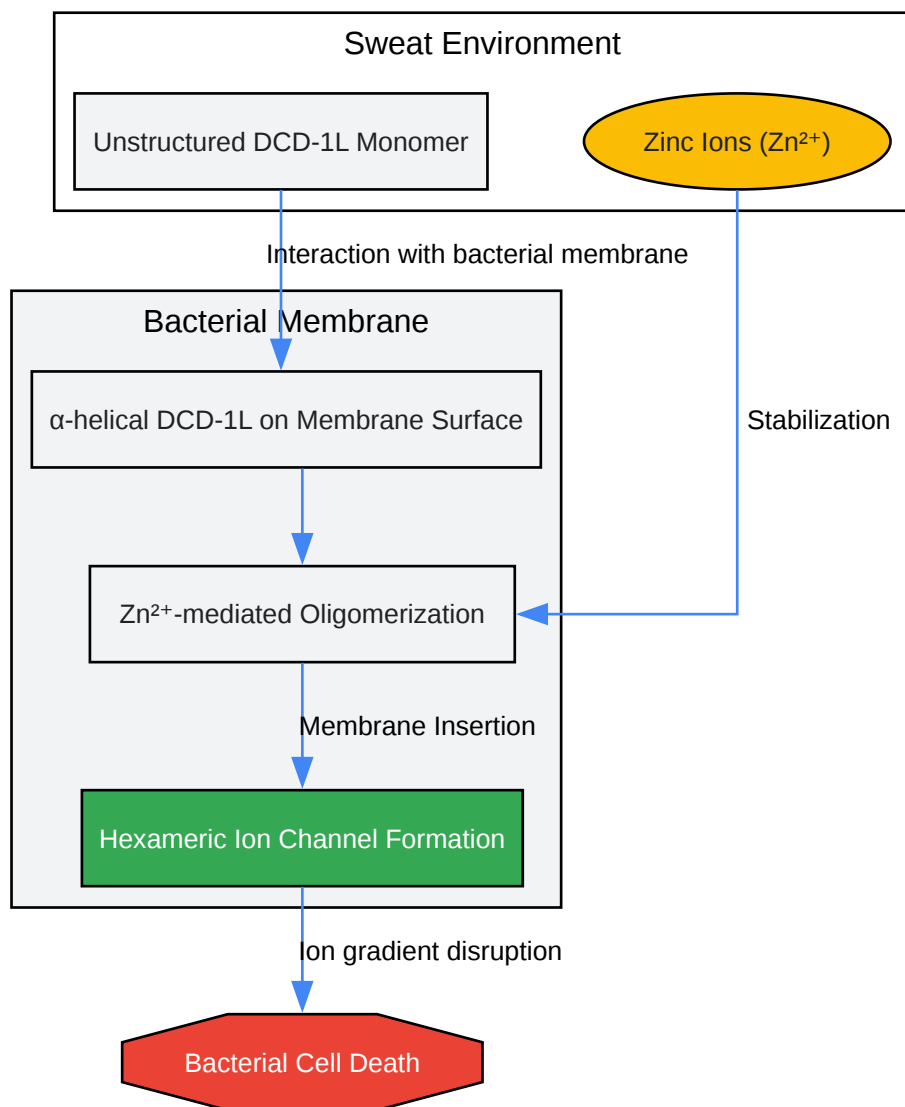
Dermcidin (DCD) is a unique anionic antimicrobial peptide (AMP) constitutively expressed in human eccrine sweat glands and secreted into sweat.[1][2] Following secretion, the 110-amino acid precursor protein is proteolytically processed into several smaller peptides.[3][4] The most abundant and well-studied of these is the 48-amino acid peptide DCD-1L, which exhibits a broad spectrum of activity against various pathogenic bacteria and fungi.[5][6] Unlike the majority of cationic AMPs, DCD and its derivatives are active in the acidic and high-salt conditions of human sweat, suggesting a distinct mechanism of action.[7] This guide provides a comprehensive overview of the antimicrobial and antifungal properties of **Dermcidin**, its mechanism of action, quantitative activity data, and detailed experimental protocols for its study.

Mechanism of Action

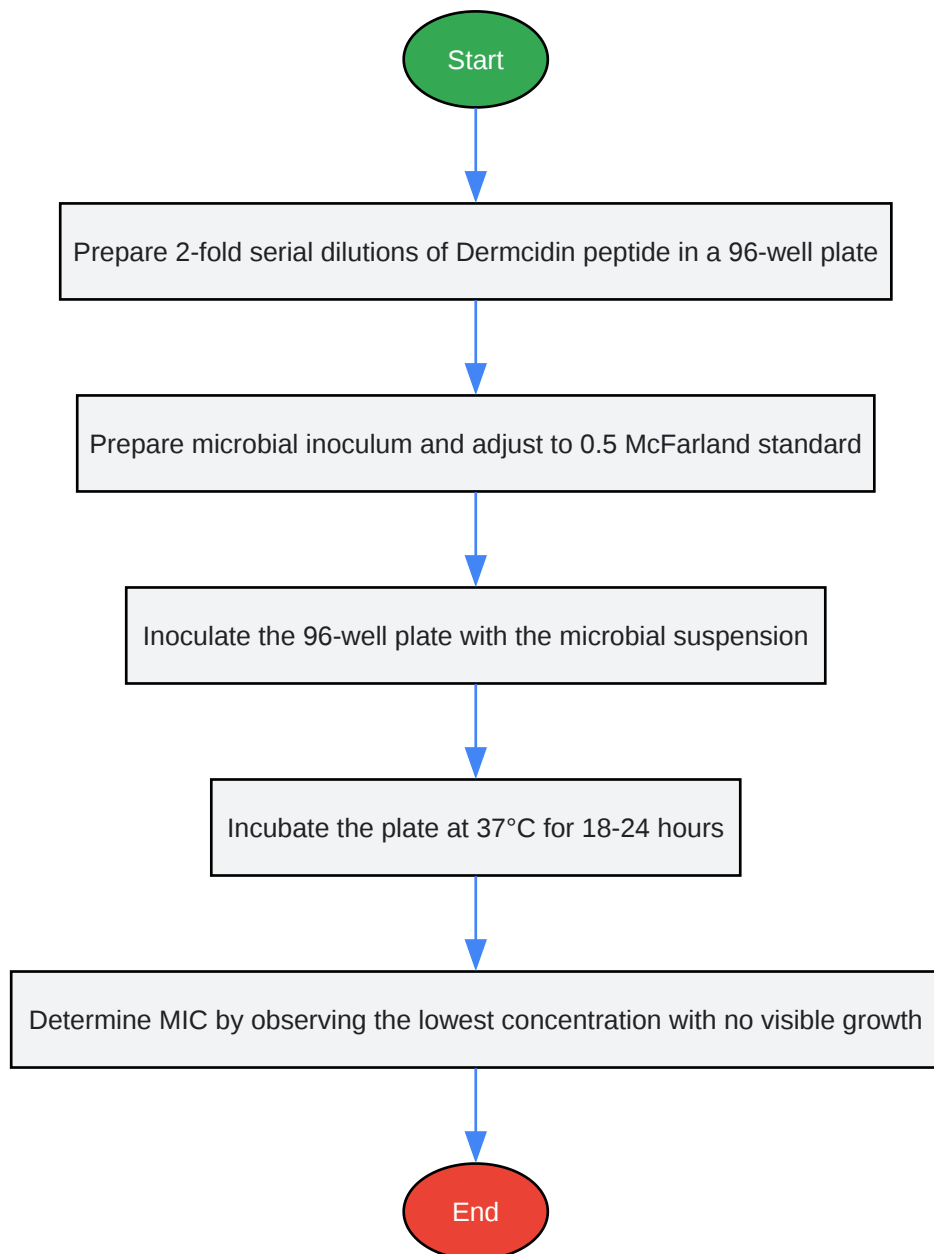
The antimicrobial action of **Dermcidin**, particularly DCD-1L, is distinct from many other AMPs that function by permeabilizing bacterial membranes.[1][8] Instead, DCD-1L is proposed to form ion channels within the bacterial cytoplasmic membrane.[2][9] Upon encountering a bacterial membrane, the initially unstructured DCD-1L peptide adopts an α -helical conformation and binds to the membrane surface.[9] In the presence of zinc ions (Zn^{2+}), which are naturally found in sweat, DCD-1L monomers oligomerize to form a stable, hexameric helix-bundle.[7][10] This complex inserts into the membrane, forming a voltage-dependent ion channel that disrupts

the transmembrane ion gradient, leading to depolarization and ultimately, bacterial cell death. [2][7] This unique, zinc-dependent mechanism allows **Dermcidin** to function effectively in the challenging environment of the skin surface.

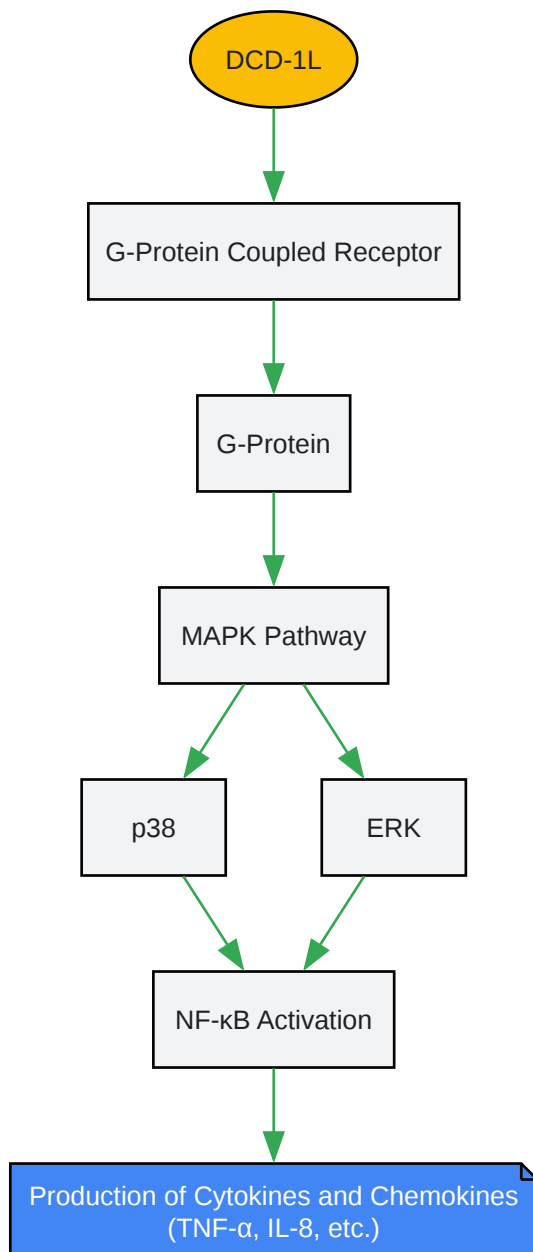
Mechanism of Action of Dermcidin (DCD-1L)



Workflow for Broth Microdilution MIC Assay



DCD-1L-Induced Signaling in Keratinocytes



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References

- 1. Calcein leakage assay [bio-protocol.org]
- 2. A Fluorescence Dequenching-based Liposome Leakage Assay to Measure Membrane Permeabilization by Pore-forming Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Design of Antimicrobial Peptides with Cell-Selective Activity and Membrane-Acting Mechanism against Drug-Resistant Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Direct Visualization of Membrane Leakage Induced by the Antibiotic Peptides: Maculatin, Citropin, and Aurein - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Determining the effects of membrane-interacting peptides on membrane integrity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Membrane permeabilization can be crucially biased by a fusogenic lipid composition – leaky fusion caused by antimicrobial peptides in model membranes ... - Soft Matter (RSC Publishing) DOI:10.1039/D2SM01691E [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. Localized Permeabilization of E. coli Membranes by the Antimicrobial Peptide Cecropin A - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Liposome Preparation - Echelon Biosciences [echelon-inc.com]
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